

Application Notes and Protocols for GNE-235 Screening

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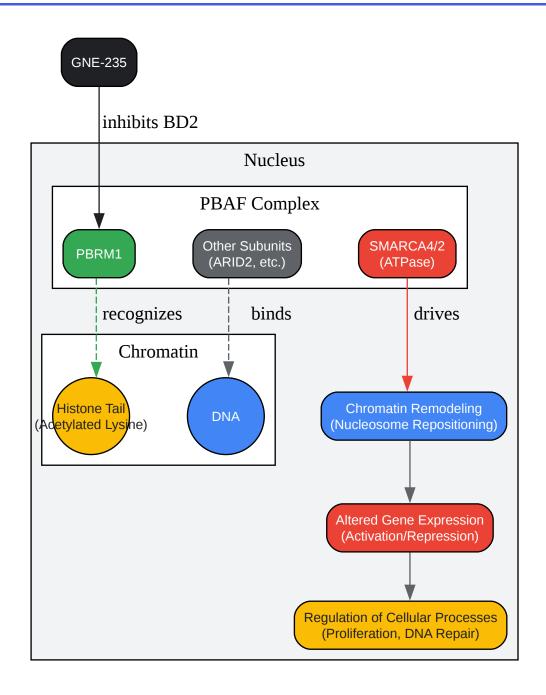
Introduction

GNE-235 is a potent and selective chemical probe for the second bromodomain (BD2) of Polybromo-1 (PBRM1), a key subunit of the PBAF chromatin remodeling complex.[1] PBRM1 plays a critical role in regulating gene expression and has been implicated in various cancers, making it an attractive therapeutic target. These application notes provide a comprehensive experimental workflow for the screening and characterization of GNE-235 and other potential PBRM1 BD2 inhibitors. The protocols are designed to guide researchers through a tiered screening cascade, from initial high-throughput biochemical assays to secondary biophysical and cellular target engagement assays.

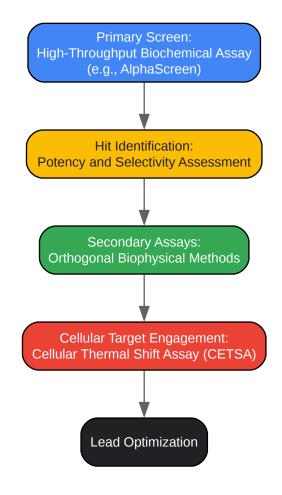
PBRM1 Signaling Pathway

PBRM1 is a core component of the PBAF (Polybromo-associated BRG1/BRM-associated factors) complex, a member of the SWI/SNF family of ATP-dependent chromatin remodelers. The primary function of the PBAF complex is to alter the structure of chromatin, thereby modulating gene expression. PBRM1, through its six bromodomains, recognizes and binds to acetylated lysine residues on histone tails, targeting the PBAF complex to specific genomic loci. This targeted remodeling of chromatin can lead to either gene activation or repression, influencing cellular processes such as proliferation, differentiation, and DNA damage repair.









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